

Personal protective equipment for handling 6-Bromo-2,3,4-trifluoroaniline

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Compound of Interest

Compound Name: 6-Bromo-2,3,4-trifluoroaniline

Cat. No.: B055962

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Essential Safety and Handling Guide for 6-Bromo-2,3,4-trifluoroaniline

Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for handling **6-Bromo-2,3,4-trifluoroaniline**, including personal protective equipment (PPE), operational procedures, and disposal plans. The following recommendations are based on data for structurally similar halogenated anilines, as a specific Safety Data Sheet (SDS) for **6-Bromo-2,3,4-trifluoroaniline** is not readily available. Anilines as a class of compounds are considered toxic and hazardous.

Hazard Summary

Based on data for analogous compounds, **6-Bromo-2,3,4-trifluoroaniline** is anticipated to be hazardous. Similar compounds cause skin, eye, and respiratory irritation.[1][2][3] Halogenated anilines can be toxic if swallowed, inhaled, or absorbed through the skin.[4][5][6]

GHS Hazard Classifications for a Structurally Similar Compound (2-Bromo-3,4,6-trifluoroaniline):

Hazard Class	Category
Skin Irritation	2
Serious Eye Irritation	2
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3
Source: PubChem CID 614898[1]	

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment should be used when handling **6-Bromo-2,3,4-trifluoroaniline**.[\[4\]](#)[\[5\]](#)[\[7\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [7] [8] [9]
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended), a full-length lab coat, long pants, and closed-toe shoes.	Prevents skin contact, which can cause irritation and absorption of the toxic substance. [5] [10]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator with appropriate cartridges should be used.	Minimizes the inhalation of dust or vapors, which can cause respiratory tract irritation. [7] [8] [11]

Operational Plan: Step-by-Step Handling Procedure

All work with **6-Bromo-2,3,4-trifluoroaniline** should be performed in a designated area, such as a chemical fume hood, to minimize exposure.^[5] Ensure that an eyewash station and safety shower are readily accessible.^{[7][8]}

Experimental Workflow:

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